

An In-depth Technical Guide to the Environmental Fate and Degradation of Tridiphane

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Compound of Interest

Compound Name: *Tridiphane*

Cat. No.: *B1213744*

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Abstract

Tridiphane, chemically known as 2-(3,5-dichlorophenyl)-2-(2,2,2-trichloroethyl)oxirane, is a herbicide synergist previously used in agriculture. Its environmental persistence and degradation are critical for assessing its ecological impact. This technical guide provides a comprehensive overview of the current scientific understanding of **Tridiphane**'s environmental fate, including its degradation pathways in soil and water, and its metabolism in plants and animals. The document summarizes key quantitative data, details relevant experimental protocols based on international guidelines, and presents visual diagrams of metabolic pathways and experimental workflows to facilitate a deeper understanding of the processes involved. While specific degradation products in various environmental compartments are not extensively documented in publicly available literature, this guide synthesizes the known metabolic transformations and provides a framework for further research.

Physicochemical Properties of Tridiphane

A thorough understanding of a compound's physicochemical properties is fundamental to predicting its environmental behavior. Key properties of **Tridiphane** are summarized in the table below.

Property	Value	Reference
Chemical Formula	<chem>C10H7Cl5O</chem>	--INVALID-LINK--
Molecular Weight	320.43 g/mol	--INVALID-LINK--
Water Solubility	2.3 mg/L at 25°C	--INVALID-LINK--
Log K _{ow} (Octanol-Water Partition Coefficient)	4.59	--INVALID-LINK--
Vapor Pressure	2.9 x 10 ⁻⁵ Pa at 25°C	--INVALID-LINK--
Henry's Law Constant	3.8 x 10 ⁻³ Pa m ³ /mol at 25°C	--INVALID-LINK--

Environmental Fate and Degradation

The environmental fate of **Tridiphane** is governed by a combination of biotic and abiotic processes that lead to its transformation and dissipation in various environmental compartments.

Degradation in Soil

Soil is a primary recipient of **Tridiphane** through agricultural application. Its persistence and degradation in this matrix are influenced by soil type, organic matter content, microbial activity, temperature, and moisture.

Quantitative Data on Soil Degradation:

Parameter	Value	Conditions	Reference
Soil Aerobic Metabolism Half-Life (DT ₅₀)	28 - 70 days	Laboratory, 20°C	--INVALID-LINK--
Soil Organic Carbon Adsorption Coefficient (K _{oc})	5600 mL/g	-	--INVALID-LINK--

The high K_{oc} value indicates that **Tridiphane** has low mobility in soil and is likely to be strongly adsorbed to soil organic matter[1]. This adsorption can reduce its bioavailability for microbial degradation and plant uptake.

Degradation Pathway in Soil:

While specific soil degradation products of **Tridiphane** are not well-documented in the available literature, the primary mechanism of degradation is expected to be microbial metabolism. Given its chemical structure, potential initial transformation steps could involve the opening of the oxirane ring to form a diol, followed by further degradation of the chlorinated phenyl and trichloroethyl moieties.

Degradation in Water

Tridiphane can enter aquatic systems through runoff and spray drift. Its fate in water is primarily determined by hydrolysis and photolysis.

Hydrolysis:

The stability of **Tridiphane** in water is pH-dependent. The oxirane ring is susceptible to hydrolysis, which can be catalyzed by acidic or alkaline conditions.

Photolysis:

Aqueous photolysis can also contribute to the degradation of **Tridiphane**. The rate and products of photolysis will depend on the intensity and wavelength of light, as well as the presence of photosensitizers in the water.

No specific quantitative data for the hydrolysis and photolysis half-lives or the identity of the resulting degradation products are readily available in the scientific literature.

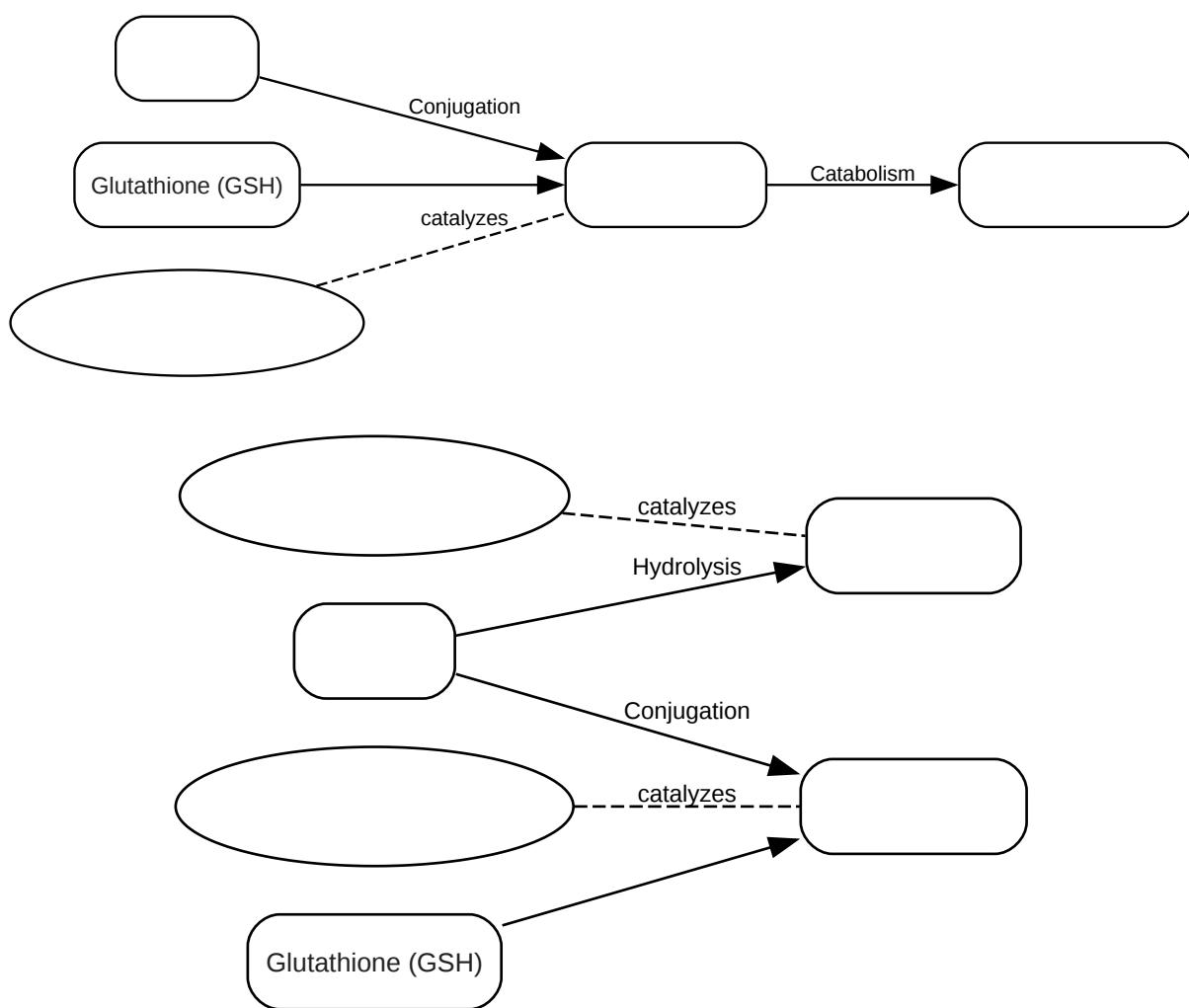
Metabolism in Biota

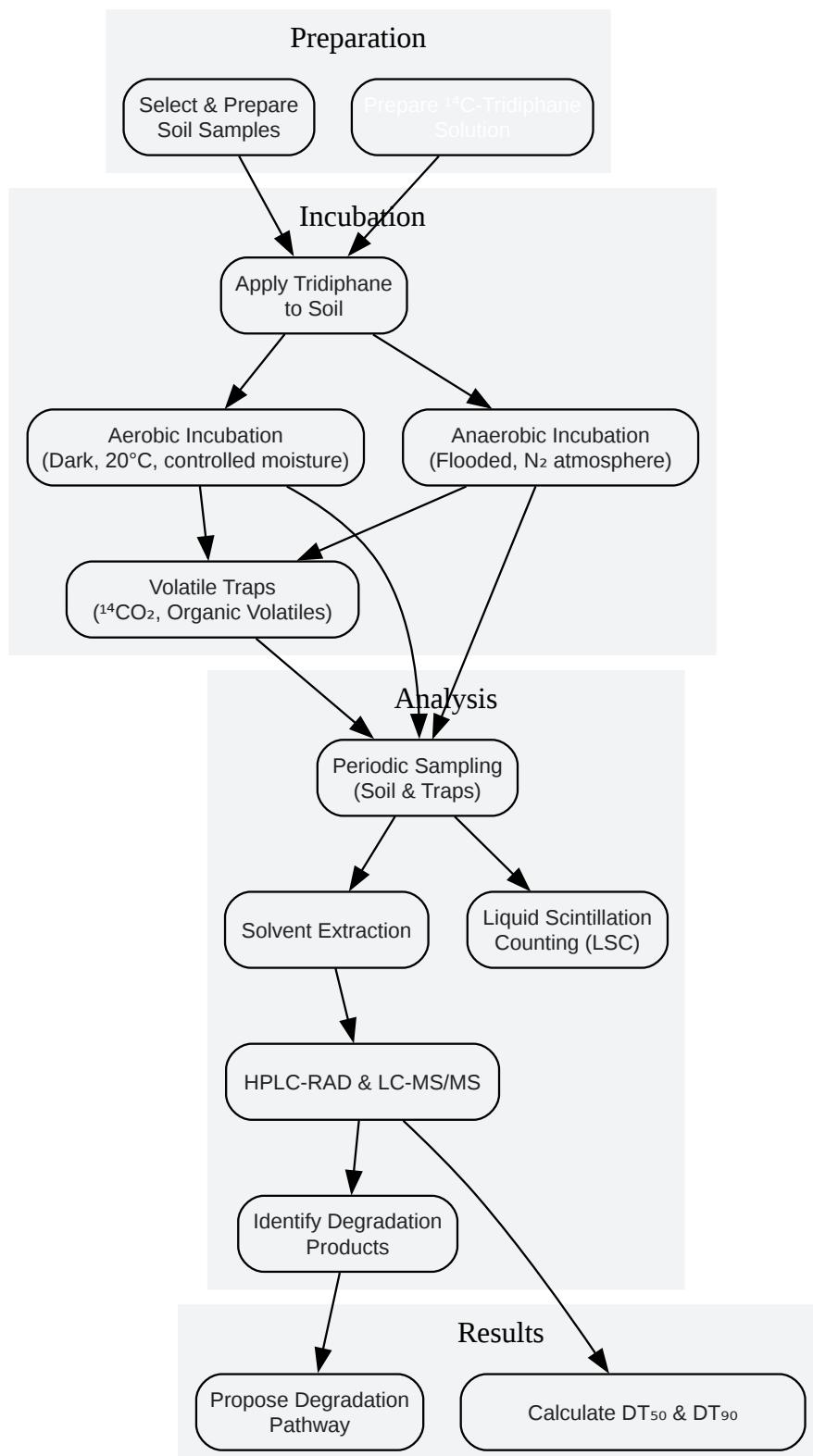
Plant Metabolism

Tridiphane's primary mode of action as a herbicide synergist is through the inhibition of glutathione S-transferases (GSTs) in plants. This inhibition prevents the detoxification of other

co-applied herbicides. The metabolism of **Tridiphane** in plants, particularly in tolerant species like corn (*Zea mays*), involves its conjugation with glutathione (GSH).

The resulting **Tridiphane**-GSH conjugate is then further metabolized and sequestered within the plant, a common detoxification pathway for xenobiotics in plants. The rate of catabolism of the **Tridiphane**-GSH conjugate is significantly higher in tolerant crops like corn compared to susceptible weed species.



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References

- 1. chromatographyonline.com [chromatographyonline.com]
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